Acetylthiocholine Bromide (ATCB): A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	*Acetylthiocholine bromide*	
CAS No.:	*25025-59-6*	
Cat. No.:	*B167240*	*Get Quote*

This guide provides an in-depth analysis of **acetylthiocholine bromide**, a critical reagent in neuroscience and enzyme kinetics. As a synthetic analog of the neurotransmitter acetylcholine, its primary utility lies in the sensitive and specific quantification of cholinesterase activity. We will delve into its core physicochemical properties, reaction mechanisms, and the practical application of these characteristics in robust experimental design, with a focus on the widely adopted Ellman's assay.

Core Physicochemical Properties

Acetylthiocholine bromide is a quaternary ammonium salt. Its structure incorporates a thioester linkage, which is the key to its function as a chromogenic substrate for cholinesterase enzymes. Unlike its natural counterpart, acetylcholine, the hydrolysis of acetylthiocholine yields thiocholine, a thiol-containing molecule that can be detected colorimetrically.

A summary of its key physical and chemical properties is presented below:

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Property	Value	Source
IUPAC Name	2-(Acetylthio)-N,N,N-trimethylethan-1-aminium bromide	
Synonyms	ATCB, S-Acetylthiocholine bromide	
Molecular Formula	$C_7H_{16}BrNOS$	
Molecular Weight	242.17 g/mol	
Appearance	White to off-white crystalline powder or solid	
Melting Point	203-208 °C (decomposes)	
Solubility	Soluble in water (≥ 24 mg/mL) and ethanol.	

Solubility and Solution Preparation

Acetylthiocholine bromide's high solubility in water is a crucial feature for its use in aqueous biochemical assays. For experimental use, it is typically dissolved in water or a suitable buffer (e.g., phosphate buffer, pH 7.0-8.0) to create a stock solution.

- Expert Insight: While highly soluble, it is recommended to prepare fresh solutions of **acetylthiocholine bromide** for each experiment. The thioester bond is susceptible to slow, spontaneous hydrolysis in aqueous solutions, which can lead to an increase in background signal and a decrease in the assay's dynamic range. This hydrolytic instability is exacerbated by alkaline pH and elevated temperatures.

Stability and Storage

Proper storage is critical to maintain the integrity of **acetylthiocholine bromide** and ensure reproducible experimental results.

- Solid Form: As a solid, it is relatively stable when stored in a tightly sealed container, protected from light and moisture, at -20°C.

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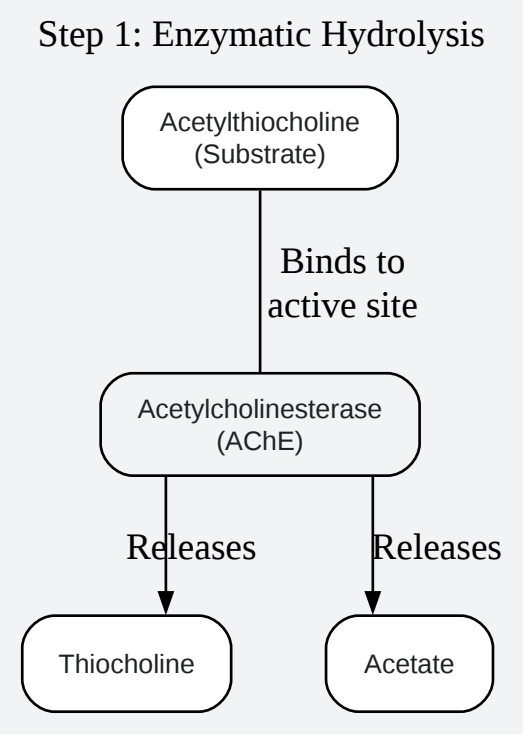
- In Solution: Stock solutions should be prepared fresh. If short-term storage is necessary, it is advisable to aliquot the solution and store it at -20°C or below for no more than a few days. Avoid repeated freeze-thaw cycles, which can accelerate degradation.

Chemical Reactivity and the Ellman's Assay

The primary application of **acetylthiocholine bromide** is as a substrate in the Ellman's assay, a method used to measure the activity of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). The assay is based on a two-step reaction mechanism.

Enzymatic Hydrolysis

In the first step, a cholinesterase enzyme catalyzes the hydrolysis of the thioester bond in acetylthiocholine. This reaction releases acetate and thiocholine.



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Caption: Enzymatic hydrolysis of acetylthiocholine by AChE.

Chromogenic Reaction with DTNB

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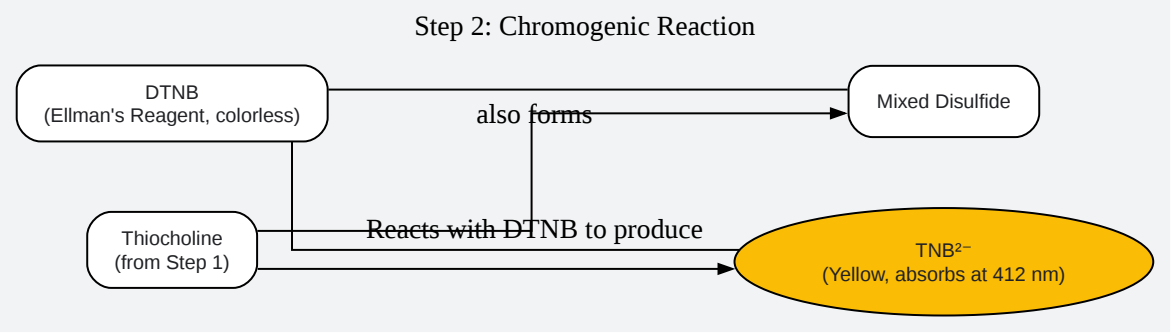
The second step involves the reaction of the liberated thiocholine with 5,5'-dithiobis-(2-nitrobenzoic acid), commonly known as DTNB or Ellman's reagent. The thiol group (-SH) on thiocholine reduces the disulfide bond in DTNB, producing 2-nitro-5-thiobenzoate (TNB^{2-}) and a mixed disulfide. TNB^{2-} is a yellow-colored anion with a strong absorbance at 412 nm.

The rate of TNB^{2-} formation, measured spectrophotometrically, is directly proportional to the rate of thiocholine production, which in turn is proportional to the cholinesterase activity in the sample.



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Caption: Reaction of thiocholine with DTNB to produce the yellow TNB anion.

Experimental Protocol: Quantifying AChE Activity

This section provides a detailed, step-by-step methodology for a typical AChE activity assay using **acetylthiocholine bromide** in a 96-well plate format.

Reagent Preparation

- Assay Buffer: 0.1 M sodium phosphate buffer, pH 8.0.
- DTNB Stock Solution (10 mM): Dissolve 39.6 mg of DTNB in 10 mL of Assay Buffer.
  - Trustworthiness Note: DTNB is light-sensitive. Store this solution in a foil-wrapped tube at 4°C for up to one week.

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- **Acetylthiocholine Bromide** Substrate Solution (10 mM): Dissolve 2.42 mg of **acetylthiocholine bromide** in 1 mL of deionized water.
  - Expertise Note: Prepare this solution immediately before use to minimize spontaneous hydrolysis. Do not use buffer to dissolve the substrate, as this can accelerate its degradation.
- Enzyme Solution: Prepare a solution of purified AChE or a biological sample (e.g., brain homogenate) in Assay Buffer. The optimal concentration should be determined empirically to ensure the reaction rate is linear over the measurement period.
- Inhibitor Solution (Optional): If screening for inhibitors, dissolve the test compounds in a suitable solvent (e.g., DMSO) and then dilute in Assay Buffer. Ensure the final solvent concentration is consistent across all wells and does not exceed a level that affects enzyme activity (typically <1% DMSO).

Assay Workflow

The following workflow is designed for a final reaction volume of 200 µL per well in a clear, flat-bottom 96-well plate.

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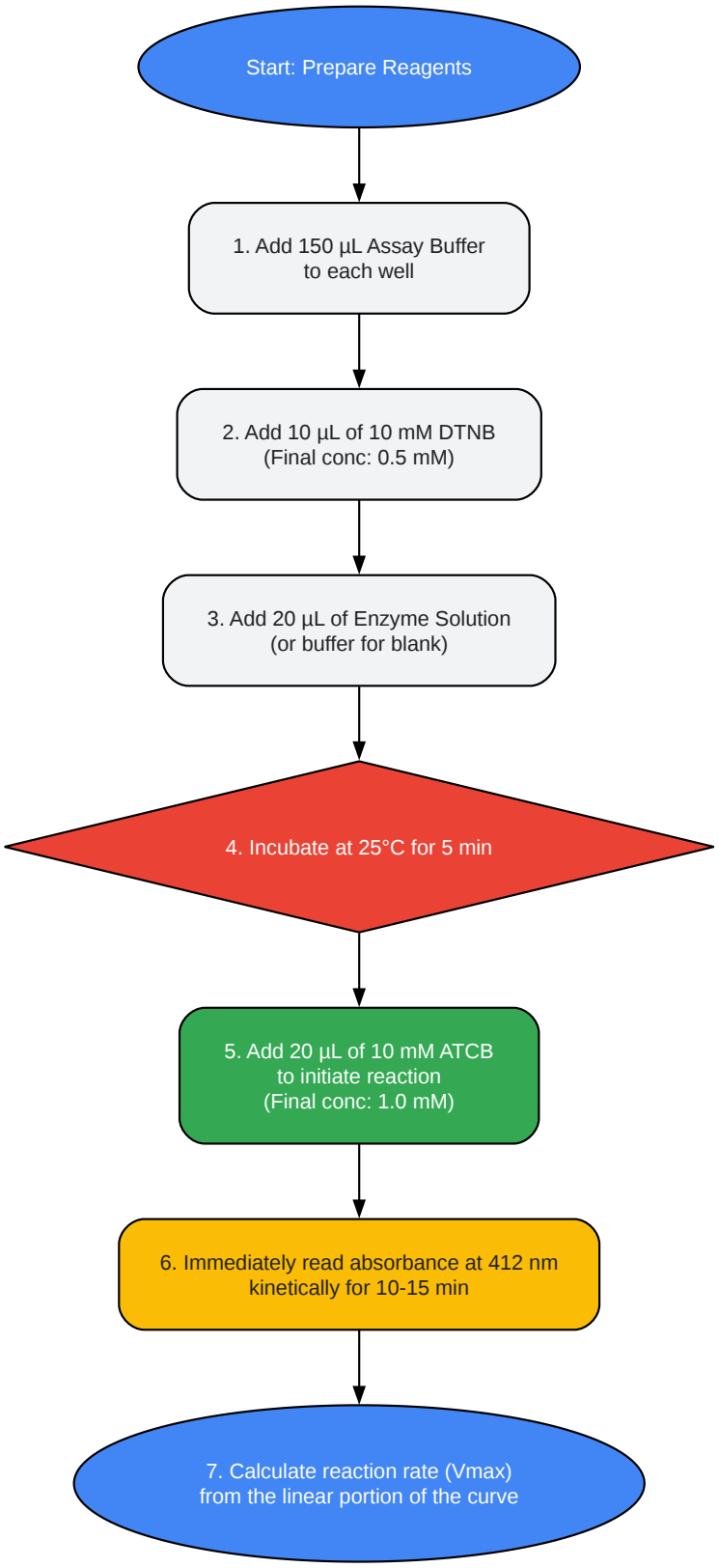

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Caption: Standard workflow for an AChE activity assay using ATCB.

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Self-Validating Controls

To ensure the integrity of the results, the following controls are essential:

- Blank (No Enzyme): A well containing all reagents except the enzyme. This accounts for the non-enzymatic hydrolysis of **acetylthiocholine bromide**. The rate of absorbance increase in this well should be subtracted from all other readings.
- Positive Control: A well containing a known concentration of active AChE. This validates that the assay components are working correctly.
- Inhibitor Control (if applicable): A well containing the enzyme and a known, potent AChE inhibitor (e.g., physostigmine) to confirm that the observed activity is indeed from AChE.

Data Analysis

- Plot absorbance (412 nm) versus time (minutes) for each well.
- Identify the linear portion of the curve for each sample.
- Calculate the slope of this linear portion (ΔAbs/min). This is the reaction rate.
- Subtract the rate of the blank control from the rate of each sample to obtain the enzyme-specific rate.
- Convert the rate from ΔAbs/min to µmol/min/mg of protein using the Beer-Lambert law ($A = \varepsilon c l$), where:
  - A is the change in absorbance per minute.
  - ε is the molar extinction coefficient for TNB^{2-} at 412 nm, which is 13,600 $M^{-1}cm^{-1}$ or 14,150 $M^{-1}cm^{-1}$ depending on the reference.
  - c is the change in concentration of TNB^{2-}.
  - l is the path length of the light through the sample in cm (for a 96-well plate, this must be determined or calculated based on the volume).

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Handling and Safety

Acetylthiocholine bromide is a cholinesterase inhibitor and should be handled with care.

- Personal Protective Equipment (PPE): Wear gloves, safety glasses, and a lab coat when handling the solid powder and its solutions.
- Inhalation/Contact: Avoid inhaling the powder or allowing the compound to come into contact with skin or eyes.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

By understanding the fundamental properties of **acetylthiocholine bromide** and implementing rigorous, well-controlled experimental designs, researchers can reliably quantify cholinesterase activity, providing critical insights into neurobiology, toxicology, and drug development.

References

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